

Sapindoside B isolation from *Acanthopanax sieboldianus*

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Compound Focus: Sapindoside B

CAS No.: 30994-75-3

Cat. No.: S594757

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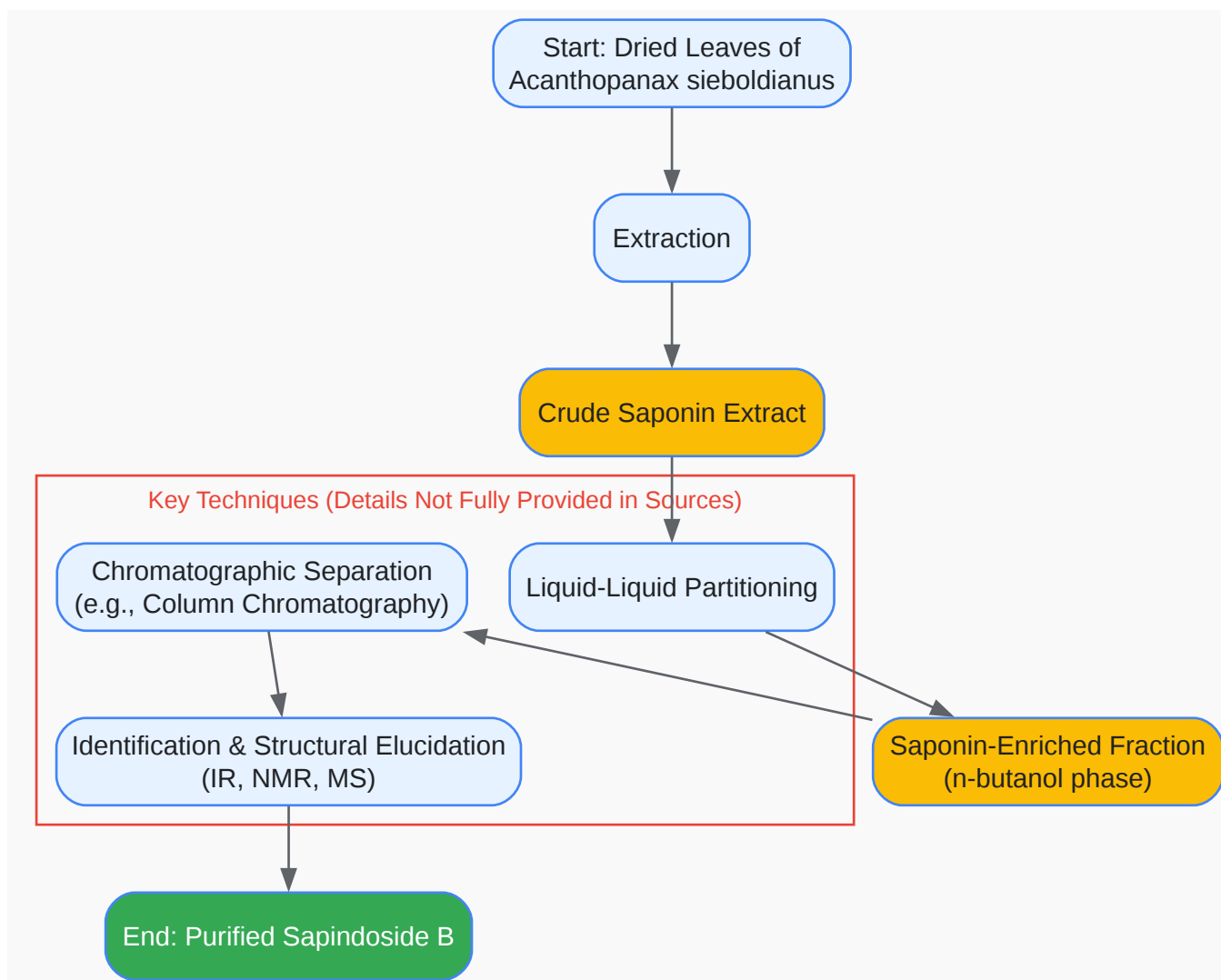
Chemical Identity and Source of Sapindoside B

The table below summarizes the basic chemical and sourcing information for **Sapindoside B**.

| Property | Details |
|-----------------------|--|
| IUPAC Name | (3β,4α)-23-Hydroxy-3-[(O-β-D-xylopyranosyl-(1 → 3)-O-6-deoxy-α-L-mannopyranosyl-(1 → 2)-α-L-arabinopyranosyl)oxy]olean-12-en-28-oic acid [1] |
| Molecular Formula | C ₄₆ H ₇₄ O ₁₆ [1] |
| Molecular Weight | 883.07 g/mol [1] |
| CAS Registry Number | 30994-75-3 [1] |
| Natural Source | Leaves of <i>Acanthopanax sieboldianus</i> (synonym for <i>Eleutherococcus sieboldianus</i>) [2] [3] |
| Co-isolated Compounds | Sieboldianoside A & B, kalopanax-saponins A & B, saponin A, CP3, and kaempferol 3-O-rutinoside [2] |

Reconstructed Isolation and Workflow

Based on the foundational study [2], the general process for isolating saponins like **Sapindoside B** involves extraction, fractionation, and purification. The following diagram outlines this logical workflow.



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*Generalized workflow for isolating **Sapindoside B**, with key technical details unspecified in available literature.*

The original study [2] used spectral (likely NMR and MS) and chemical evidence to determine the structure of **Sapindoside B**. The elucidated structure is an oleanolic acid derivative with a specific trisaccharide chain [2] [1].

Bioactive Properties of Sapindoside B

While your focus is on isolation, subsequent research on **Sapindoside B** from other plants suggests significant bioactivity, which may be of interest for your drug development work.

| Bioactive Property | Findings & Mechanism | Research Context |
|----------------------------------|---|--|
| Synergistic Antibacterial | Displays potent, synergistic antibacterial activity with Sapindoside A against <i>Cutibacterium acnes</i> by disrupting the bacterial cell membrane and fatty acid synthesis [4] [5]. | Studied in saponins from <i>Sapindus mukorossi</i> , not <i>A. sieboldianus</i> [4]. |
| Cytotoxicity | Shows potential cytotoxicity against various human cancer cell lines, with activity comparable to the drug cisplatin [6]. | Studied in saponins from seeds of <i>Nigella sativa</i> var. <i>hispidula</i> [6]. |

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References

1. sapindoside B | 30994-75-3 [chemicalbook.com]
2. Saponins from leaves of *Acanthopanax sieboldianus* [pubmed.ncbi.nlm.nih.gov]
3. *Eleutherococcus sieboldianus* - Wikipedia [en.wikipedia.org]
4. Potent in vitro synergistic antibacterial activity of natural amphiphilic... [pubmed.ncbi.nlm.nih.gov]
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